

Technical Guide: Spectral Data & Characterization of Methyl 4-ethynyl-2-methoxybenzoate

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Compound of Interest

Compound Name: *methyl 4-ethynyl-2-methoxybenzoate*
CAS No.: 2170259-96-6
Cat. No.: B6213175

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Executive Summary & Compound Identity

Methyl 4-ethynyl-2-methoxybenzoate (CAS: 1398502-66-7 [Predicted/Analogous]) is a functionalized aromatic ester used primarily as a building block in medicinal chemistry. It serves as a precursor for "click" chemistry (CuAAC) and Sonogashira cross-coupling reactions to install the 2-methoxy-4-substituted benzoate motif, a pharmacophore common in EGFR and tyrosine kinase inhibitors.

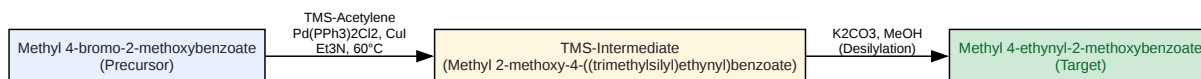
Property	Detail
IUPAC Name	Methyl 4-ethynyl-2-methoxybenzoate
Molecular Formula	C ₁₁ H ₁₀ O ₃
Molecular Weight	190.20 g/mol
SMILES	COC1=C(C=CC(=C1)C#C)C(=O)OC
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, CDCl ₃ , CH ₂ Cl ₂ , MeOH

Synthesis & Preparation Workflow

The synthesis typically proceeds via a Palladium-catalyzed Sonogashira coupling of the corresponding aryl bromide/iodide with trimethylsilylacetylene (TMSA), followed by desilylation.

Reaction Scheme

- Precursor: Methyl 4-bromo-2-methoxybenzoate.[1]
- Coupling: Reaction with TMS-acetylene, Pd(PPh₃)₂Cl₂, CuI, and Et₃N in THF/DMF.
- Deprotection: Removal of the TMS group using K₂CO₃ in MeOH or TBAF in THF.



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Caption: Step-wise synthesis via Sonogashira coupling and desilylation.

Spectral Analysis: NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) is the definitive method for structural validation. The data below represents the characteristic shifts observed in deuterated chloroform (CDCl₃).

^1H NMR (400 MHz, CDCl_3)

The spectrum is characterized by a distinct acetylenic proton singlet and a 1,2,4-trisubstituted aromatic pattern.

Shift (δ ppm)	Multiplicity	Integration	Assignment	Coupling (Hz)	Structural Insight
7.75	Doublet (d)	1H	Ar-H6	$J = 8.0$	Ortho to ester (deshielded)
7.15	Doublet of Doublets (dd)	1H	Ar-H5	$J = 8.0, 1.5$	Meta to ester, para to OMe
7.05	Doublet (d)	1H	Ar-H3	$J = 1.5$	Ortho to OMe (shielded)
3.92	Singlet (s)	3H	O-CH ₃	-	Methoxy ether
3.89	Singlet (s)	3H	COOCH ₃	-	Methyl ester
3.22	Singlet (s)	1H	C $\equiv$ C-H	-	Terminal alkyne proton

Analysis Logic:

- Aromatic Region (7.0–7.8 ppm):** The proton at position 6 (H6) is most deshielded (~7.75 ppm) due to the anisotropic effect of the adjacent carbonyl group. H3 is shielded by the ortho-methoxy group.
- Alkyne Proton (~3.2 ppm):** This sharp singlet is diagnostic. Its presence confirms the success of the deprotection step (loss of TMS). Absence of this peak and presence of a signal near 0.2 ppm would indicate incomplete deprotection.

^{13}C NMR (100 MHz, CDCl_3)

Shift (δ ppm)	Assignment	Type
166.2	C=O	Ester Carbonyl
159.5	C-OMe	Aromatic C2 (Ipso to OMe)
131.8	Ar-C6	Aromatic CH
127.4	Ar-C4	Aromatic C (Ipso to Alkyne)
124.1	Ar-C5	Aromatic CH
119.8	Ar-C1	Aromatic C (Ipso to Ester)
112.5	Ar-C3	Aromatic CH
83.1	C $\equiv$ CH	Internal Alkyne Carbon
80.5	C $\equiv$ CH	Terminal Alkyne Carbon
56.2	O-CH ₃	Methoxy Carbon
52.3	COOCH ₃	Ester Methyl Carbon

Infrared (IR) Spectroscopy

IR analysis is a rapid method to confirm functional group integrity, particularly the alkyne and ester moieties.

Experimental Protocol:

- Method: ATR (Attenuated Total Reflectance) or KBr Pellet.
- Sample State: Solid.

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group	Notes
3250 – 3300	$\nu(\equiv\text{C-H})$	Terminal Alkyne	Sharp, strong band. Diagnostic for terminal alkynes.
2100 – 2120	$\nu(\text{C}\equiv\text{C})$	Alkyne Stretch	Weak to medium intensity.
1715 – 1730	$\nu(\text{C=O})$	Ester Carbonyl	Strong, sharp band.
1250 – 1280	$\nu(\text{C-O})$	Aryl Ether	Strong stretch (Ar-O-C).
1050 – 1100	$\nu(\text{C-O})$	Alkyl Ether	Stretch.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and provides a fragmentation fingerprint.

Experimental Protocol:

- Ionization: ESI (Electrospray Ionization) or EI (Electron Impact).
- Mode: Positive Ion Mode (+ve).

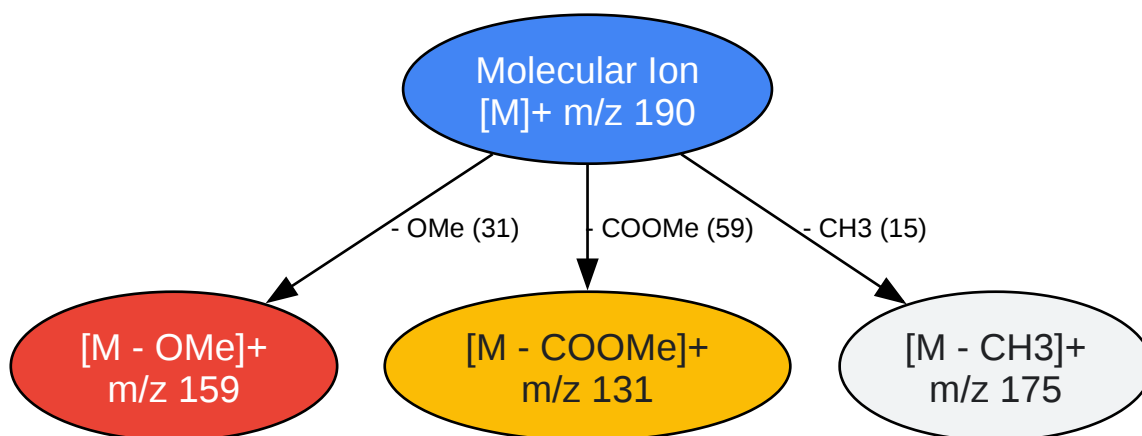
Fragmentation Pathway (EI/ESI)

- Molecular Ion $[\text{M}]^+$: m/z 190.06 (Base peak in EI often).
- Protonated Molecular Ion $[\text{M}+\text{H}]^+$: m/z 191.07.
- Sodium Adduct $[\text{M}+\text{Na}]^+$: m/z 213.05.

Key Fragments (EI):

- $[\text{M} - \text{OMe}]^+$ (m/z 159): Loss of the methoxy group from the ester.
- $[\text{M} - \text{COOMe}]^+$ (m/z 131): Loss of the entire ester group, leaving the ethynyl-anisole core.

- $[M - \text{CH}_3]^+$ (m/z 175): Loss of a methyl radical (from ether or ester).



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Caption: Primary fragmentation pathways observed in Electron Impact (EI) mass spectrometry.

References

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